

Application Note: Quantitative Analysis of Intracellular Butyryl-CoA by LC-MS/MS

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Compound of Interest

Compound Name: *Butyryl Coenzyme A (sodium salt)*

Cat. No.: *B10814248*

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Audience: Researchers, scientists, and drug development professionals engaged in metabolism studies, cellular signaling, and epigenetic research.

Introduction: The Significance of Butyryl-CoA in Cellular Metabolism

Butyryl-Coenzyme A (butyryl-CoA) is a pivotal intermediate in a variety of cellular metabolic pathways. As a short-chain acyl-CoA, it plays a crucial role in fatty acid β -oxidation and synthesis, amino acid catabolism, and energy production.^{[1][2]} Beyond its bioenergetic roles, butyryl-CoA is also a substrate for post-translational modifications of proteins, such as butyrylation of lysine residues, which is an emerging epigenetic mark influencing gene expression. Given its central role, the ability to accurately quantify intracellular levels of butyryl-CoA is essential for understanding cellular physiology in both health and disease states.

This application note provides a comprehensive and robust protocol for the quantification of intracellular butyryl-CoA using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). This method offers high sensitivity and specificity, making it the gold standard for analyzing low-abundance metabolites within complex biological matrices.^{[3][4]} We will detail

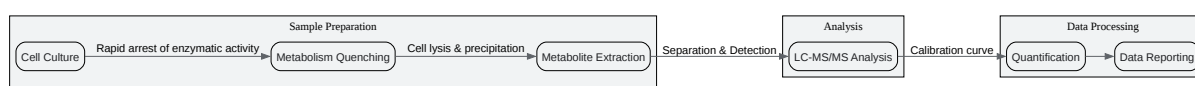
every critical step from sample preparation to data analysis, emphasizing the rationale behind each procedure to ensure reliable and reproducible results.

Principle of the Method

The quantification of intracellular butyryl-CoA is achieved through a multi-step process. First, cellular metabolism is rapidly halted or "quenched" to preserve the in vivo metabolic state.^{[5][6]} Subsequently, intracellular metabolites, including butyryl-CoA, are extracted from the cells. The extract is then subjected to liquid chromatography to separate butyryl-CoA from other cellular components. Finally, a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode is used for sensitive and specific detection and quantification. Absolute quantification is achieved by using a stable isotope-labeled internal standard and a calibration curve constructed from a certified reference standard.

Experimental Workflow Overview

The entire workflow is designed to minimize the degradation of labile metabolites like butyryl-CoA and to ensure accurate quantification.



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Sources

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